Technical Guide: Mass Spectrometry Profiling of 3-Methyl-4-(phenethyloxy)aniline

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Compound of Interest	
Compound Name:	*3-Methyl-4-(phenethyloxy)aniline*
CAS No.:	*112056-23-2*
Cat. No.:	*B3082276*

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Executive Summary

This guide provides an in-depth technical analysis of the mass spectrometry (MS) fragmentation patterns of **3-Methyl-4-(phenethyloxy)aniline**, a critical intermediate and potential impurity in the synthesis of phenetidine-derived pharmaceuticals and azo dyes.

Designed for analytical scientists and drug development professionals, this document objectively compares the MS behavior of this specific analyte against its structural analogs—4-(Benzyloxy)aniline and 4-Phenetidine. By establishing unique diagnostic ions and fragmentation pathways, this guide enables precise discrimination of **3-Methyl-4-(phenethyloxy)aniline** in complex matrices.

Chemical Identity & Structural Context[1][2][3][4][5][6][7][8][9][10][11]

- IUPAC Name: 3-Methyl-4-(2-phenylethoxy)aniline
- Molecular Formula: $C_{15}H_{17}NO$

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- Exact Mass: 227.1310 Da
- Structure: An aniline core substituted with a methyl group at the 3-position and a phenethyl ether moiety at the 4-position.

Structural Significance in MS

The molecule contains three distinct zones susceptible to ionization and fragmentation:

- The Aniline Core: A site for protonation (ESI) and radical cation formation (EI).
- The Ether Linkage: The primary site for cleavage and rearrangement.
- The Phenethyl Chain: A source of tropylium ions and styrene elimination.

Experimental Protocols

To ensure reproducibility, the following protocols for Electron Ionization (EI) and Electrospray Ionization (ESI) are recommended.

Protocol A: GC-MS (Electron Ionization)[1]

- Ionization Energy: 70 eV
- Source Temperature: 230 °C
- Interface Temperature: 280 °C
- Column: Rxi-5Sil MS (30 m x 0.25 mm x 0.25 µm) or equivalent.
- Carrier Gas: Helium at 1.0 mL/min (Constant Flow).

Protocol B: LC-MS/MS (Electrospray Ionization)

- Ionization Mode: ESI Positive (+)
- Capillary Voltage: 3.5 kV
- Cone Voltage: 30 V (Optimized for $[M+H]^+$ stability)

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- Collision Energy (CID): Ramped 15–35 eV
- Mobile Phase:
  - A: 0.1% Formic Acid in Water
  - B: 0.1% Formic Acid in Acetonitrile

Fragmentation Analysis & Mechanism

The fragmentation of **3-Methyl-4-(phenethyloxy)aniline** is governed by the stability of the phenethyl group and the electron-donating nature of the amino-methyl-phenyl core.

Primary Fragmentation Pathways (EI & ESI)

Pathway A: McLafferty-Type Rearrangement (Diagnostic)

A characteristic feature of aryl alkyl ethers with a

-hydrogen is the loss of an alkene. In this case, the phenethyl ether undergoes a rearrangement involving the transfer of a hydrogen atom from the

-carbon of the phenethyl chain to the ether oxygen, followed by the elimination of Styrene (104 Da).

- Precursor: m/z 227 (EI) or 228 (ESI)
- Neutral Loss: Styrene (C_8H_8, 104 Da)
- Product Ion: m/z 123 (EI, Radical Cation) or m/z 124 (ESI, Protonated)
- Structure: 3-Methyl-4-aminophenol (C_7H_9NO)

Pathway B: Benzylic Cleavage (Inductive)

Direct cleavage of the C-C bond in the phenethyl chain generates the stable Tropylium ion.

- Product Ion: m/z 91 ($C_7H_7^+$)
- Significance: High abundance in EI; variable in ESI depending on cone voltage.

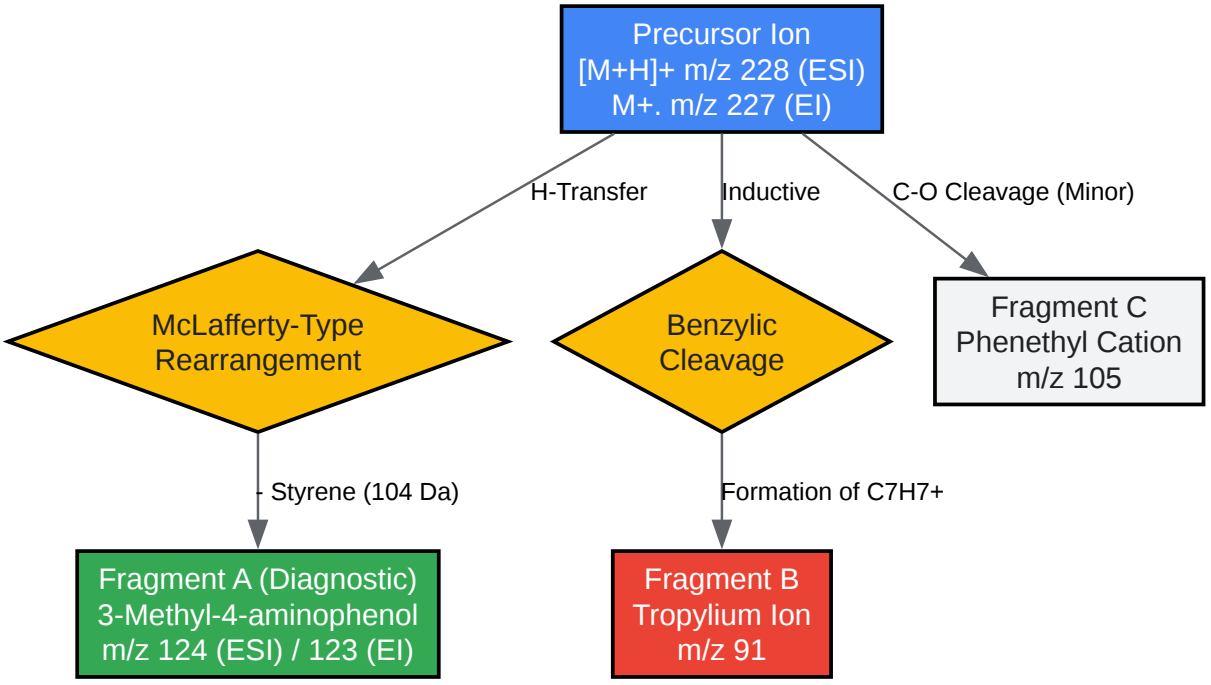
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Pathway C: Homolytic Ether Cleavage

Cleavage of the C-O bond results in the loss of the phenethyl radical.

- Neutral Loss: Phenethyl radical (105 Da)
- Product Ion: m/z 122 ($C_7H_8NO^+$)
- Note: This pathway competes with Pathway A but is generally less favorable than the rearrangement under soft ionization.

Visualization of Fragmentation Pathways



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Figure 1: Mechanistic fragmentation pathways of **3-Methyl-4-(phenethyloxy)aniline** showing the diagnostic loss of styrene.

Comparative Performance Guide

To objectively validate the identity of **3-Methyl-4-(phenethyloxy)aniline**, it must be compared against its closest structural "alternatives" (analogs). The table below highlights the mass shifts

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and unique neutral losses that distinguish it.

Alternative 1: 4-(Benzyloxy)aniline

- Structure: Similar ether, but with a benzyl group (1 carbon linker) instead of phenethyl (2 carbon linker).
- Differentiation: Lacks the

  -carbon required for the styrene-loss rearrangement.

Alternative 2: 4-Phenetidine (4-Ethoxyaniline)

- Structure: Short ethyl chain.
- Differentiation: Lacks the aromatic ring in the tail; loses ethylene (-28 Da) instead of styrene (-104 Da).

Comparative Data Table

Feature	Target: 3-Methyl-4-(phenethyloxy)aniline	Alt 1: 4-(Benzyloxy)aniline	Alt 2: 4-Phenetidine
Precursor (ESI+)	m/z 228	m/z 200	m/z 138
Primary Neutral Loss	-104 Da (Styrene)	-91 Da (Benzyl Radical)	-28 Da (Ethylene)
Base Fragment	m/z 124 (3-Me-4-aminophenol)	m/z 109 (4-aminophenol)	m/z 110 (4-aminophenol)
Diagnostic Ion (Low Mass)	m/z 91 (Tropylium)	m/z 91 (Tropylium)	m/z 110 (Base)
Mechanism Note	Rearrangement Dominant	Cleavage Dominant	Rearrangement Dominant

Comparison Logic

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- Vs. Benzyloxy Analog: The target molecule loses 104 Da (Styrene), whereas the benzyloxy analog loses 91 Da (Benzyl). This 13 Da difference in neutral loss is the definitive differentiator.

- Vs. Phenetidine: The target molecule has a much higher molecular weight (+90 Da). While both undergo alkene loss, the presence of the m/z 91 tropylium ion in the target's spectrum (absent in phenetidine) confirms the presence of the aromatic side chain.

Detailed Fragmentation Data (Predicted)

The following table summarizes the expected MS/MS spectrum for **3-Methyl-4-(phenethyloxy)aniline** under standard CID conditions (20-30 eV).

m/z (ESI+)	Relative Abundance	Ion Identity	Fragment Structure
228	10-20%	$[M+H]^+$	Parent Molecule
124	100% (Base Peak)	$[M+H - Styrene]^+$	3-Methyl-4-aminophenol
105	5-15%	$[C_8H_9]^+$	Phenethyl cation
91	20-40%	$[C_7H_7]^+$	Tropylium ion
106	<5%	$[M+H - 122]^+$	Styrene (protonated)
96	<5%	$[124 - CO]^+$	Ring contraction product

References

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